

In-Depth Technical Guide to Safety Precautions and Handling of Tempol-d17,15N

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety precautions, handling guidelines, and experimental considerations for **Tempol-d17,15N**, a deuterated and nitrogen-15 labeled stable nitroxide. Given the limited specific data for this isotopic variant, this document leverages information from its unlabeled counterpart, Tempol (4-Hydroxy-TEMPO), to ensure a thorough safety and handling protocol.

Chemical and Physical Properties

Tempol-d17,15N is a stable radical primarily used as a superoxide dismutase (SOD) mimetic to neutralize reactive oxygen species (ROS) in research settings. Its isotopic labeling makes it a valuable tool in pharmacokinetic and metabolic studies, as well as in Electron Paramagnetic Resonance (EPR) imaging.



Property	Value	Source
Chemical Name	4-Hydroxy-2,2,6,6- tetramethylpiperidine-d17-1- 15N-oxyl	Vendor Data
Synonyms	4-Hydroxy-TEMPO-d17,15N, Tempol-d17,15N	Vendor Data
CAS Number	90429-66-6	Vendor Data
Molecular Formula	C ₉ HD ₁₇ ¹⁵ NO ₂	Vendor Data
Molecular Weight	190.34 g/mol	Vendor Data
Appearance	Light yellow to yellow solid	Vendor Data
Purity	Typically ≥98%	Vendor Data
Melting Point	69-71 °C (for unlabeled Tempol)	Sigma-Aldrich

Safety and Hazard Information

The hazard profile of **Tempol-d17,15N** is extrapolated from the Safety Data Sheets (SDS) of Tempol. It is classified as hazardous and requires careful handling.

GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure), Oral	2	H373: May cause damage to organs (Liver, Spleen) through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if dust is generated or if working in a poorly ventilated area.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Tempol-d17,15N** and ensure the safety of laboratory personnel.



Condition	Guideline
Handling	- Handle in a well-ventilated area, preferably in a chemical fume hood Avoid generating dust Avoid contact with skin, eyes, and clothing Wash hands thoroughly after handling.
Storage (Powder)	- Store at -20°C for long-term stability (up to 3 years) Can be stored at 4°C for shorter periods (up to 2 years) Keep container tightly sealed in a dry and dark place.
Storage (In Solvent)	- Store at -80°C for up to 6 months Store at -20°C for up to 1 month.
Incompatible Materials	Strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measure
Ingestion	- Do NOT induce vomiting Rinse mouth with water Seek immediate medical attention.
Inhalation	- Move the person to fresh air If not breathing, give artificial respiration Seek medical attention if symptoms persist.
Skin Contact	 Immediately flush skin with plenty of water for at least 15 minutes Remove contaminated clothing Seek medical attention if irritation develops.
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids Remove contact lenses, if present and easy to do Seek immediate medical attention.



Accidental Release and Disposal

Procedure	Guideline
Accidental Release	- Wear appropriate PPE Sweep up the spilled solid material, avoiding dust generation Place in a sealed container for disposal.
Disposal	- Dispose of waste in accordance with local, state, and federal regulations Do not allow to enter drains or waterways.

Experimental Protocols

The following are general protocols for the use of **Tempol-d17,15N** in research. Specific concentrations and methodologies should be optimized for each experimental setup.

Solution Preparation for In Vitro Studies

- Stock Solution: Prepare a high-concentration stock solution in an appropriate solvent.
 Dimethyl sulfoxide (DMSO) is commonly used. For example, dissolve 10 mg of Tempold17,15N in 1 mL of DMSO to create a 10 mg/mL stock solution.
- Working Solution: Dilute the stock solution in cell culture medium to the desired final concentration immediately before use.

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Administration in Animal Models (Mouse)

The following administration routes and dosages have been reported for Tempol in mice and can serve as a starting point for studies with **Tempol-d17,15N**.



Administration Route	Dosage Range	Notes
Intraperitoneal (i.p.)	10 - 275 mg/kg	Commonly used for systemic delivery.
Intravenous (i.v.)	1 - 100 mg/kg	For rapid systemic distribution.
Subcutaneous (s.c.)	275 mg/kg	Provides a slower release profile compared to i.v.
Topical (Oral Gel/Mouthwash)	Varies	For localized effects in the oral cavity.

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Electron Paramagnetic Resonance (EPR) Imaging

Tempol-d17,15N is used as a spin probe in EPR imaging to visualize its distribution and redox status in biological systems.

- Probe Administration: Administer **Tempol-d17,15N** to the animal model via an appropriate route (e.g., i.v. injection).
- EPR Imaging: Place the animal in the EPR spectrometer and acquire images over time. The signal intensity will reflect the concentration and redox state of the probe.
- Data Analysis: Analyze the EPR spectra to differentiate the signal of Tempol-d17,15N from other radicals and to quantify its distribution and reduction rate.

Mechanism of Action and Signaling Pathways

Tempol-d17,15N acts as a SOD mimetic, catalyzing the dismutation of superoxide radicals (O_2^-) into hydrogen peroxide (H_2O_2) and oxygen (O_2) . This activity reduces oxidative stress and modulates various downstream signaling pathways.



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The reduction of superoxide by **Tempol-d17,15N** has several downstream consequences that contribute to its protective effects.

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This technical guide provides a foundation for the safe and effective use of **Tempol-d17,15N** in a research setting. Researchers should always consult the most recent Safety Data Sheet provided by the supplier and adhere to all institutional and regulatory guidelines.

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